

Thermodynamic Properties of Amino-Indazole Derivatives: A Technical Guide

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Compound of Interest

Compound Name: 6-Hydrazino-1H-indazol-3-ylamine
dihydrochloride

CAS No.: 1303968-48-0

Cat. No.: B6321548

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Executive Summary

Amino-indazole derivatives—specifically isomers such as 5-aminoindazole and 6-aminoindazole—serve as critical pharmacophores in the development of kinase inhibitors (e.g., for ALK, FGFR) and anti-inflammatory agents. Their efficacy is governed not just by receptor binding affinity but by their fundamental thermodynamic stability, which dictates solubility, bioavailability, and shelf-life.

This guide provides a rigorous analysis of the thermochemical parameters of amino-indazoles. It moves beyond basic characterization to explore the energetic contributions of the amino group to the indazole core, the enthalpy-driven preference for tautomeric forms, and the lattice energies that define their solid-state behavior.

Structural & Tautomeric Thermodynamics

The indazole scaffold exists in a tautomeric equilibrium between the 1H- and 2H-forms. For amino-indazoles, this equilibrium is perturbed by the electron-donating nature of the amine substituent.

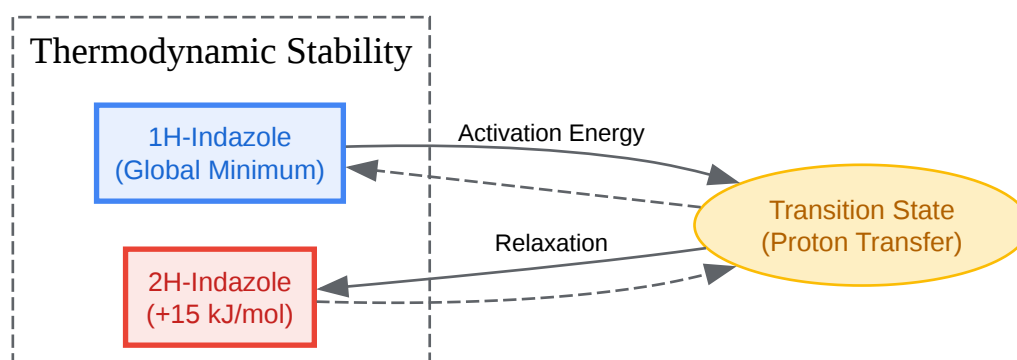
Tautomeric Preference

Thermodynamic data confirms that the 1H-tautomer is the energetic minimum for amino-indazoles in both the gas and condensed phases.

- **Energetic Gap:** The 1H-isomer is approximately 15–16 kJ/mol more stable than the 2H-isomer.
- **Mechanism:** This stabilization arises from the preservation of aromaticity in the benzene ring and minimized lone-pair repulsion between adjacent nitrogens.

Diagram: Tautomeric Energy Landscape

The following diagram illustrates the energy states and transition barriers between the tautomers.



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Figure 1: Energy profile showing the thermodynamic preference for the 1H-tautomer over the 2H-form.

Thermochemical Stability Data

The standard molar enthalpies of formation (

) and combustion (

) are the gold standards for assessing chemical stability and bond energy contributions. The

data below is derived from high-precision static bomb calorimetry and Knudsen effusion experiments.

Standard Molar Enthalpies (T = 298.15 K)[1][2]

Compound	State	(J/g)	(kJ/mol)	(kJ/mol)	(Gas) (kJ/mol)
5-Aminoindazole	Solid	-29,299.4 ± 3.7	-3,901.5 ± 1.2	118.3 ± 0.7	265.1 ± 1.9
6-Aminoindazole	Solid	-29,255.9 ± 3.9	-3,895.7 ± 1.3	122.0 ± 0.6	263.0 ± 1.7

Note:

values calculated from specific energies using M = 133.15 g/mol .

Interpretation of Data

- Lattice Energy: The high enthalpies of sublimation (kJ/mol) indicate strong intermolecular forces in the solid state, primarily driven by Hydrogen Bonding networks (N-H...N) and - stacking.
- Isomeric Stability: 6-Aminoindazole is slightly thermodynamically more stable in the gas phase (lower) than the 5-isomer, likely due to electronic resonance effects allowing better delocalization of the amino lone pair into the indazole ring system.

Experimental Protocols

To replicate these values or characterize new derivatives, the following self-validating protocols are recommended.

Static Bomb Calorimetry (Combustion Enthalpy)

Objective: Determine the energy of combustion to derive enthalpy of formation.

- Sample Preparation:
 - Purify sample to >99.9% (verify via DSC purity check).
 - Pelletize ~0.3 g of sample.
 - Weigh pellet on a microbalance (precision g).
- Bomb Assembly:
 - Place pellet in a Pt crucible within the bomb.
 - Add 1.00 mL of deionized water (to dissolve and formed).
 - Pressurize with pure Oxygen to 3.04 MPa.
- Ignition & Measurement:
 - Fire using a cotton fuse (empirical formula).
 - Record temperature rise using a thermistor (resolution K).
- Post-Combustion Analysis (Validation):
 - Titrate bomb washings with 0.1 M NaOH to correct for nitric acid formation.

- Correction: Apply Washburn corrections to convert
to standard state

.

Knudsen Effusion (Sublimation Enthalpy)

Objective: Measure vapor pressure at different temperatures to calculate
via the Clausius-Clapeyron equation.

- Setup: Place crystalline sample in a Knudsen cell (effusion orifice area
).
- Evacuation: Pump system to high vacuum (
Pa).
- Isothermal Steps:
 - Heat cell to
(e.g., 350 K). Stabilize.
 - Measure mass loss (
) over time (
).
 - Repeat for 5-7 temperature points (
to
).
- Calculation:
 - Calculate Pressure (

):

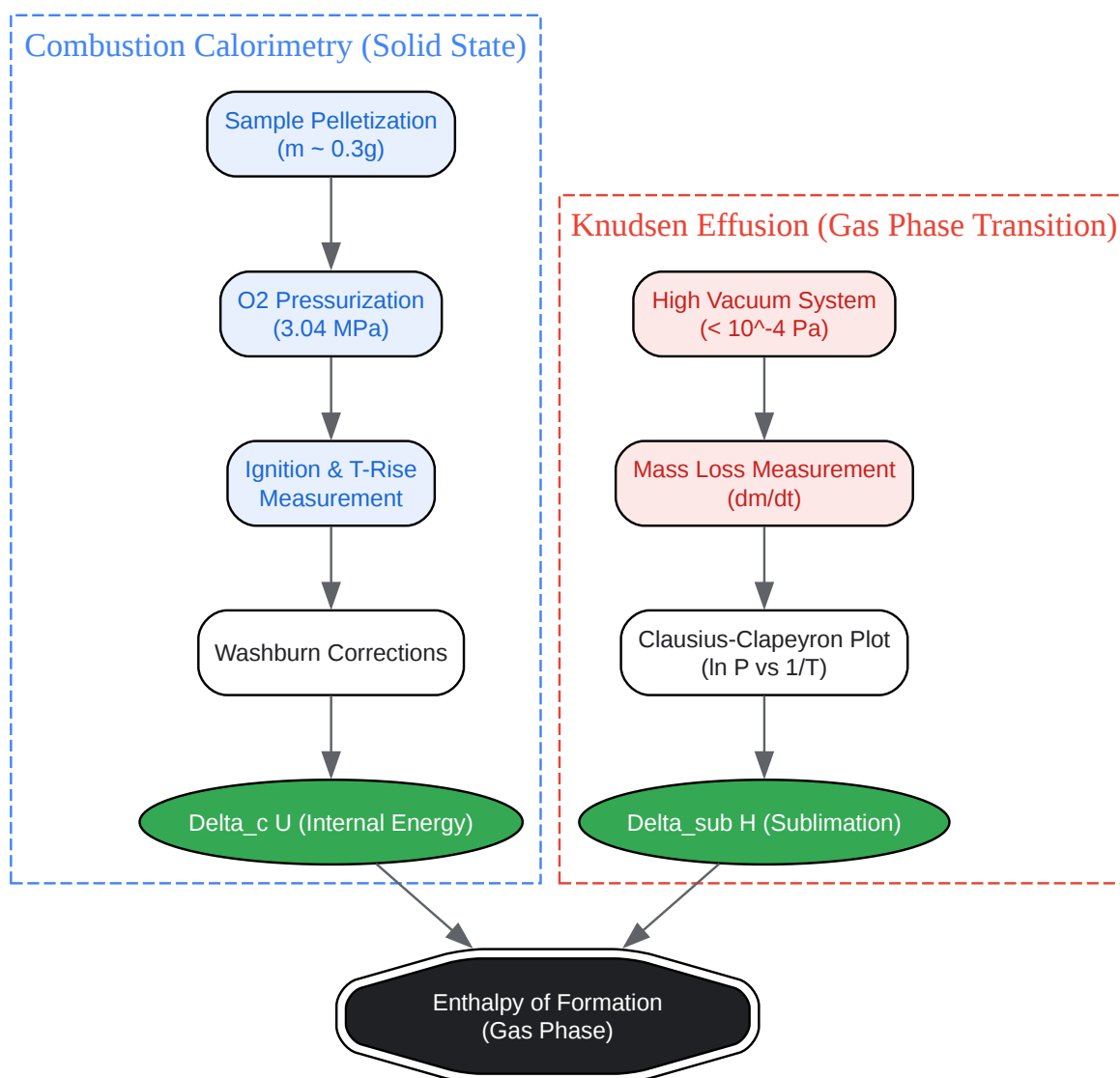
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Diagram: Calorimetry & Effusion Workflow



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Figure 2: Integrated workflow for deriving gas-phase enthalpies from solid-state combustion and sublimation data.

Solubility & Solution Thermodynamics[3][4]

For drug development, the Gibbs energy of solution (

) is the defining parameter for bioavailability.

Theoretical Framework

The solution process is thermodynamically decomposed into:

Where:

- (Sublimation): Energy to break the crystal lattice (Endothermic, +118 to +122 kJ/mol for amino-indazoles).
- (Solvation): Energy released upon interaction with solvent (Exothermic).

Solubility Profile

Amino-indazoles exhibit low aqueous solubility (logS

-1.9 to -2.5) due to the high lattice energy (

) dominating the solvation term.

- Protic Solvents (Methanol/Ethanol): Solubility increases significantly due to the ability of the solvent to H-bond with both the amino group and the indazole nitrogens.
- pH Dependence: Solubility is pH-dependent. Protonation of the amino group (for the indazole N, for the exocyclic amine) drastically increases solubility in acidic media (e.g., 0.1 M HCl) by increasing through ion-dipole interactions.

References

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